

Validating Mechanical Properties of Thermoplastic Copolyester Elastomers (TPC-ET) for FEA Simulations

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tpcet	
Cat. No.:	B1216755	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the mechanical properties of Thermoplastic Copolyester Elastomers (TPC-ET), often referred to as **Tpcet**, with other common thermoplastic elastomers (TPEs). It includes detailed experimental protocols for validating these properties for use in Finite Element Analysis (FEA) simulations, ensuring accuracy and reliability in modeling.

Comparative Analysis of Mechanical Properties

The selection of an appropriate material for FEA simulations requires a thorough understanding of its mechanical behavior. This section compares the key mechanical properties of TPC-ET with two other widely used thermoplastic elastomers: Thermoplastic Polyurethane (TPU) and Thermoplastic Vulcanizate (TPV). The data presented here is compiled from various material datasheets.[1][2][3][4][5]



Material Property	TPC-ET (Typical Range)	TPU (Typical Range)	TPV (Typical Range)	Test Method
Hardness (Shore D)	35 - 77	30 - 75	45 - 90 (Shore A)	ASTM D2240
Tensile Strength at Break (MPa)	18 - 50	25 - 55	5 - 20	ASTM D638 / ISO 527
Elongation at Break (%)	500 - 850	300 - 700	250 - 600	ASTM D638 / ISO 527
Flexural Modulus (MPa)	55 - 828	50 - 400	20 - 150	ASTM D790 / ISO 178
Tear Strength (kN/m)	60 - 249	70 - 150	20 - 60	ASTM D624

Experimental Protocols for Material Property Validation

Accurate material data is fundamental for predictive FEA simulations. The following are standardized experimental protocols for determining the tensile and compressive properties of TPC-ET and other TPEs.

Tensile Properties (ASTM D412)

The ASTM D412 standard is used to evaluate the tensile properties of vulcanized thermoset rubbers and thermoplastic elastomers.[6] This test determines key parameters such as tensile strength, elongation at break, and modulus of elasticity.

Methodology:

 Specimen Preparation: Test specimens are typically die-cut from larger sheets into a dumbbell shape.[7] The most common specimen is "Die C," with a gauge length of 25 mm and a width of 6 mm.[6]



- Gage Marking: Two marks are precisely placed on the narrow section of the specimen at the specified gauge length.[7]
- Testing Machine: A universal testing machine (UTM) equipped with appropriate grips is used. [8] An extensometer can be used for precise strain measurement.
- Test Procedure:
 - The specimen is mounted in the grips, ensuring proper alignment.
 - The UTM pulls the specimen at a constant rate of 500 ± 50 mm/min until it ruptures.
 - The force and elongation are continuously recorded throughout the test.
- Data Analysis:
 - Tensile Strength: The maximum stress applied to the specimen before it breaks.
 - Elongation at Break: The percentage increase in length of the specimen at the point of rupture.
 - Modulus of Elasticity: The slope of the initial linear portion of the stress-strain curve.

Compressive Properties (ASTM D695)

The ASTM D695 standard is employed to determine the mechanical properties of rigid plastics under compressive loads.[9][10] This test is crucial for understanding a material's behavior under compression.

Methodology:

- Specimen Preparation: Specimens can be either right cylinders or prisms. Typical dimensions are a 12.7 mm diameter and 25.4 mm length for cylinders, or 12.7 mm x 12.7 mm x 25.4 mm for prisms.[9][11]
- Conditioning: Specimens are conditioned for at least 40 hours at 23 \pm 2 °C and 50 \pm 5% relative humidity before testing.[9][12]

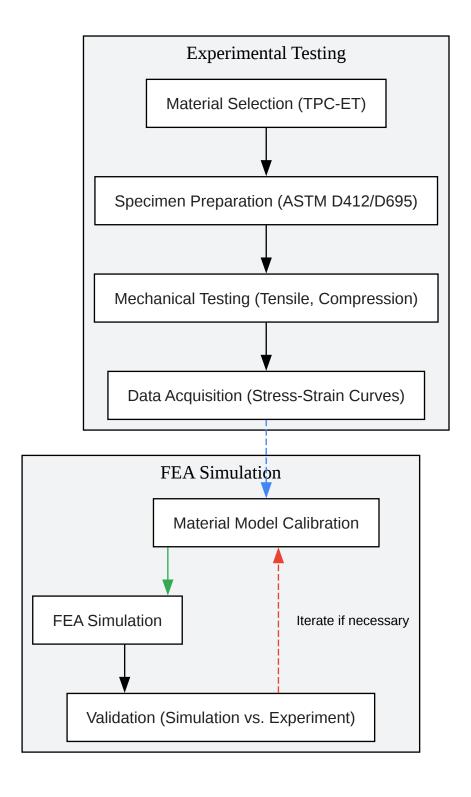


- Testing Machine: A universal testing machine with compression platens is used. A compressometer can be utilized to measure strain.[12]
- Test Procedure:
 - The specimen is placed between the compression platens.
 - A compressive load is applied at a constant rate of 1.3 mm/min.[9]
 - The load and deformation are recorded until the specimen yields or fractures.
- Data Analysis:
 - Compressive Strength: The maximum compressive stress the material can withstand.
 - Compressive Modulus: The slope of the initial portion of the stress-strain curve.
 - Yield Stress: The stress at which the material begins to deform plastically.

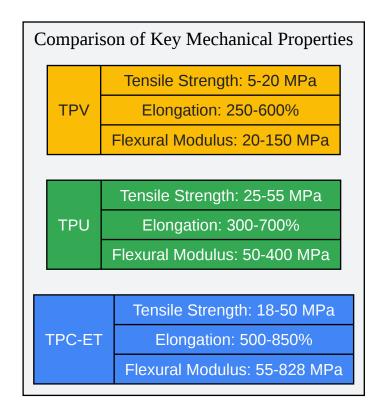
Visualizing the Validation Workflow and Property Comparison

To better illustrate the process of validating mechanical properties for FEA and the comparison between different TPEs, the following diagrams are provided.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Radici Heraflex® E 7722 TPC-ET Thermoplastic Elastomer datasheet [lookpolymers.com]
- 2. maipsrl.com [maipsrl.com]
- 3. plastore.it [plastore.it]
- 4. maipsrl.com [maipsrl.com]
- 5. Comparative analysis of TPEE, TPU, TPV three elastic materials Industry Knowledge [bg.custom-plastic-molding.com]
- 6. zwickroell.com [zwickroell.com]
- 7. Tensile Set (Elastomers) ASTM D412 [intertek.com]



- 8. horizontester.com [horizontester.com]
- 9. micomlab.com [micomlab.com]
- 10. borgoltz.aoe.vt.edu [borgoltz.aoe.vt.edu]
- 11. Compression Properties ASTM D695, ISO 604 [intertek.com]
- 12. ASTM D695 Testing for Compressive Properties of Plastics Applus DatapointLabs [datapointlabs.com]
- To cite this document: BenchChem. [Validating Mechanical Properties of Thermoplastic Copolyester Elastomers (TPC-ET) for FEA Simulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216755#validating-the-mechanical-properties-of-tpcet-for-fea-simulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com